

2,4-Dimethoxycinnamic acid chemical properties

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Compound of Interest

Compound Name: 2,4-Dimethoxycinnamic acid

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An In-depth Technical Guide to the Chemical Properties of **2,4-Dimethoxycinnamic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **2,4-Dimethoxycinnamic acid**, including its physicochemical characteristics, spectral data, and key biological activities. Detailed experimental protocols for its synthesis, purification, and analysis are provided, alongside visualizations of its role in cellular signaling pathways.

Physicochemical Properties

2,4-Dimethoxycinnamic acid is a substituted cinnamic acid derivative with the chemical formula $C_{11}H_{12}O_4$.^[1] Its chemical structure features a benzene ring substituted with two methoxy groups at positions 2 and 4, and a propenoic acid group. This substitution pattern influences its physical and chemical properties.

Table 1: Physical and Chemical Properties of **2,4-Dimethoxycinnamic Acid**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ O ₄	[1]
Molecular Weight	208.21 g/mol	[1]
IUPAC Name	(2E)-3-(2,4-dimethoxyphenyl)prop-2-enoic acid	
CAS Number	6972-61-8	[2]
Melting Point	192-194 °C	[3]
Boiling Point	384.4 °C at 760 mmHg	[3]
Appearance	Light yellow powder/solid	[4]
Solubility	Soluble in organic solvents like methanol, dimethyl sulfoxide, and chloroform. Limited solubility in water.	[5]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **2,4-Dimethoxycinnamic acid**.

Table 2: Key Spectroscopic Data for **2,4-Dimethoxycinnamic Acid**

Technique	Key Features and Observations
^1H NMR	The trans configuration of the double bond is confirmed by a large coupling constant (approximately 15.9 Hz) between the vinyl protons. Signals for the aromatic protons and methoxy groups are also present.
^{13}C NMR	Resonances for the carbonyl carbon of the carboxylic acid, the carbons of the double bond, the aromatic carbons, and the methoxy carbons are observed.
IR Spectroscopy	Characteristic absorption bands include a broad O-H stretch from the carboxylic acid (2500-3300 cm^{-1}), a C=O stretch (around 1680-1700 cm^{-1}), C=C stretching from the alkene and aromatic ring, and C-O stretching from the methoxy groups.
Mass Spectrometry	The molecular ion peak $[\text{M}]^+$ is observed at m/z 208, corresponding to the molecular weight of the compound. Fragmentation patterns often show the loss of the carboxyl group and methoxy groups.

Experimental Protocols

Synthesis of 2,4-Dimethoxycinnamic Acid (Adapted from a similar procedure)

This protocol describes the synthesis of **2,4-Dimethoxycinnamic acid** via a Knoevenagel-Doebner condensation.

Materials:

- 2,4-Dimethoxybenzaldehyde
- Malonic acid

- Pyridine
- Piperidine
- Concentrated Hydrochloric Acid
- Ethanol (for recrystallization)

Procedure:

- In a round-bottomed flask equipped with a reflux condenser, dissolve 2,4-dimethoxybenzaldehyde (1 equivalent) and malonic acid (2 equivalents) in pyridine.
- Add a catalytic amount of piperidine to the mixture.
- Heat the reaction mixture at 70°C for 5 hours.
- After cooling to room temperature, pour the reaction mixture into cold water.
- Acidify the mixture with concentrated hydrochloric acid to precipitate the crude **2,4-Dimethoxycinnamic acid**.
- Collect the precipitate by suction filtration and wash with cold water.
- Purify the crude product by recrystallization from ethanol.

Purification by Recrystallization

Principle: Recrystallization is a technique used to purify solid compounds. The principle is based on the difference in solubility of the compound and impurities in a suitable solvent at different temperatures.

Procedure:

- Dissolve the crude **2,4-Dimethoxycinnamic acid** in a minimum amount of hot ethanol.
- If colored impurities are present, they can be removed by adding a small amount of activated charcoal and performing a hot gravity filtration.

- Allow the hot, saturated solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by suction filtration.
- Wash the crystals with a small amount of cold ethanol to remove any remaining soluble impurities.
- Dry the crystals in a desiccator or a vacuum oven.

Analytical Methods

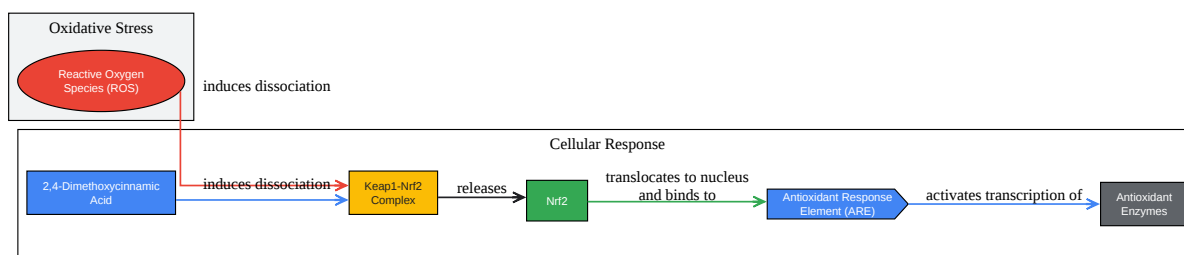
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra can be recorded on a 400 MHz or 600 MHz spectrometer using a suitable deuterated solvent such as DMSO- d_6 or CDCl_3 .^[6]
- Infrared (IR) Spectroscopy: IR spectra can be obtained using a Fourier-transform infrared (FTIR) spectrometer. The solid sample can be analyzed as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.
- Mass Spectrometry (MS): Mass spectra can be acquired using techniques such as electron ionization (EI) or electrospray ionization (ESI). High-resolution mass spectrometry (HRMS) can be used for accurate mass determination.

Biological Activities and Signaling Pathways

Cinnamic acid and its derivatives are known to possess various biological activities, including antioxidant and anti-inflammatory properties.

Antioxidant Activity

The antioxidant activity of cinnamic acid derivatives is attributed to their ability to scavenge free radicals and to modulate cellular antioxidant defense systems. One of the key pathways involved is the Keap1-Nrf2 signaling pathway.



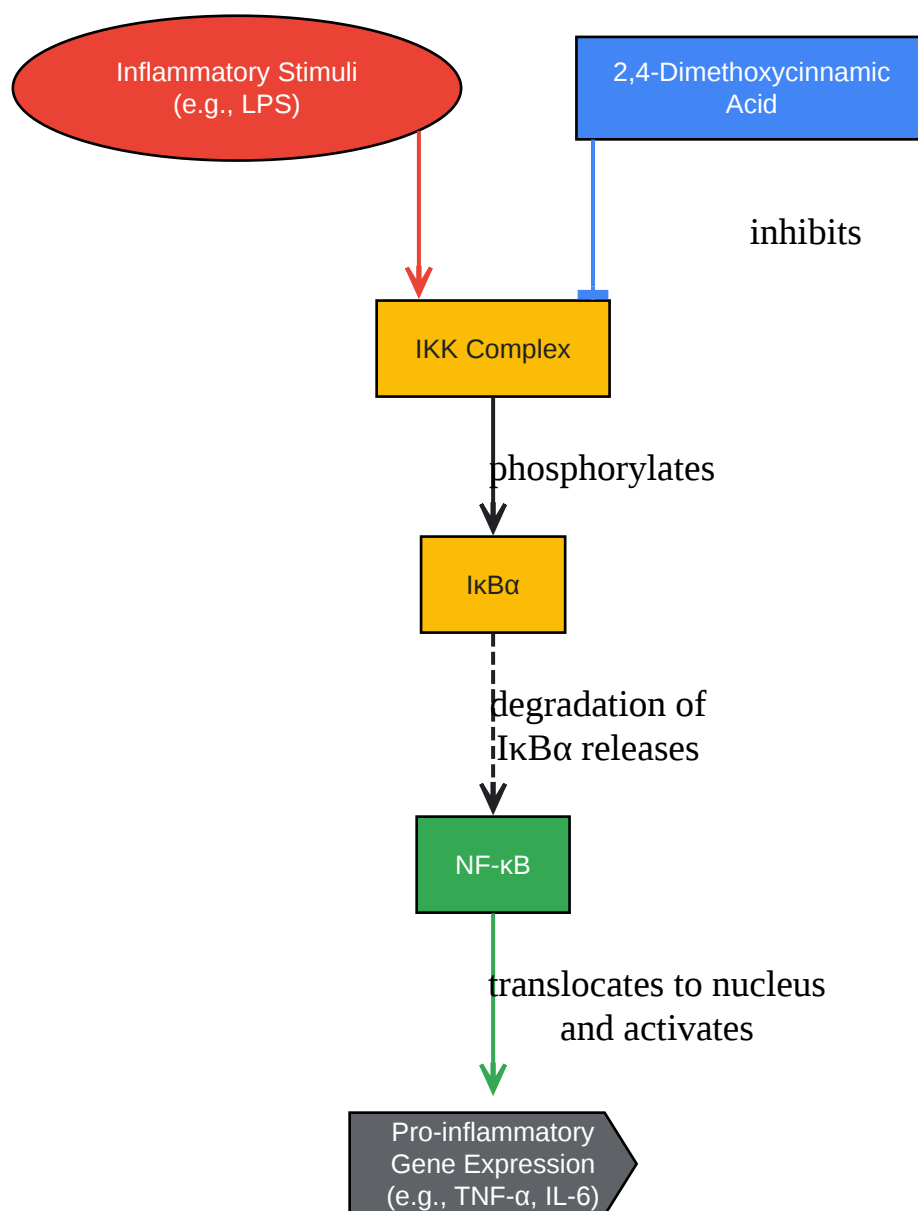
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Caption: Keap1-Nrf2 antioxidant signaling pathway.

Under normal conditions, the transcription factor Nrf2 is kept inactive by binding to Keap1. In the presence of oxidative stress or inducers like **2,4-Dimethoxycinnamic acid**, Nrf2 dissociates from Keap1, translocates to the nucleus, and binds to the Antioxidant Response Element (ARE). This leads to the transcription of various antioxidant and cytoprotective genes.

Anti-inflammatory Activity

The anti-inflammatory effects of cinnamic acid derivatives are often mediated through the inhibition of pro-inflammatory signaling pathways, such as the NF-κB pathway.



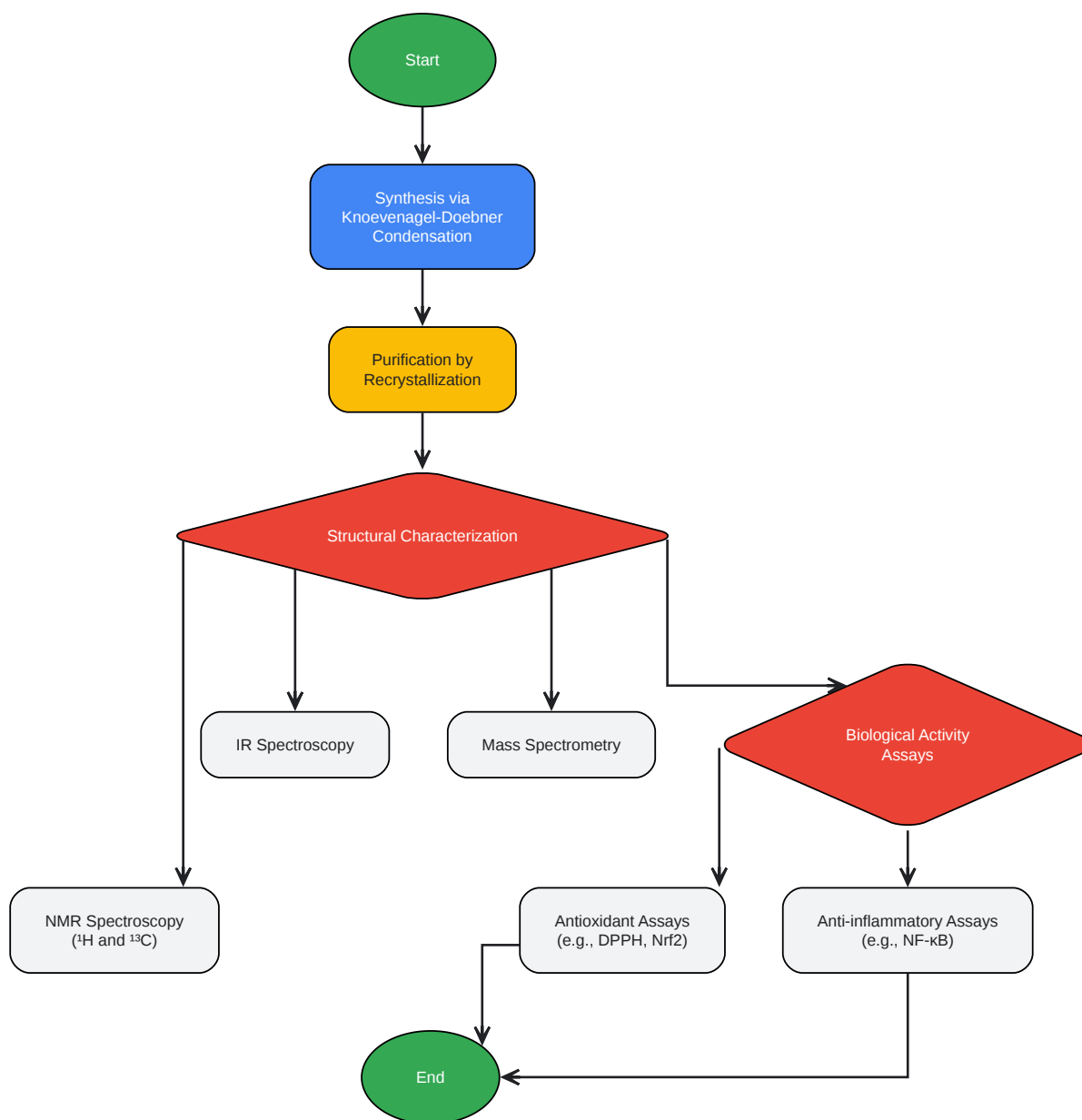
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Caption: NF-κB anti-inflammatory signaling pathway.

Inflammatory stimuli activate the IKK complex, which then phosphorylates IκBα. This phosphorylation leads to the degradation of IκBα and the release of NF-κB. NF-κB then translocates to the nucleus and promotes the expression of pro-inflammatory genes. **2,4-Dimethoxycinnamic acid** can exert its anti-inflammatory effects by inhibiting the activation of the IKK complex, thereby preventing the activation of NF-κB.

Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis, purification, and characterization of **2,4-Dimethoxycinnamic acid**.



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Caption: Experimental workflow diagram.

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